

BDE-47 exposure gavage protocol *Epinephelus coioides*

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bde 47

CAS No.: 5436-43-1

Cat. No.: S567853

[Get Quote](#)

Documented BDE-47 Exposure Protocols in Fish

The tables below summarize key parameters from successful BDE-47 exposure studies in various fish species, which can inform protocol development.

Table 1: Dietary Exposure Models

This is the most commonly documented method for administering BDE-47 to fish.

Fish Species	Exposure Method	Concentrations Used	Exposure Duration	Key Findings / Effects	Citation
Common Carp (<i>Cyprinus carpio</i>)	Dietary exposure	40 ng/g, 4000 ng/g	42 days	Oxidative stress, liver inflammation, lipid deposition, cell apoptosis	[1] [2]
Medaka (<i>Oryzias latipes</i>)	Dietary exposure	1000 ng/g	140 days (life cycle)	Steady bioaccumulation; no significant effects on growth or reproduction observed	[3]

Fish Species	Exposure Method	Concentrations Used	Exposure Duration	Key Findings / Effects	Citation
Fathead Minnow (<i>Pimephales promelas</i>)	Maternal transfer + dietary exposure (to larvae)	Not specified	Up to 34 days post-fertilization	Reduced pathogen resistance in adult males after a depuration period	[4]

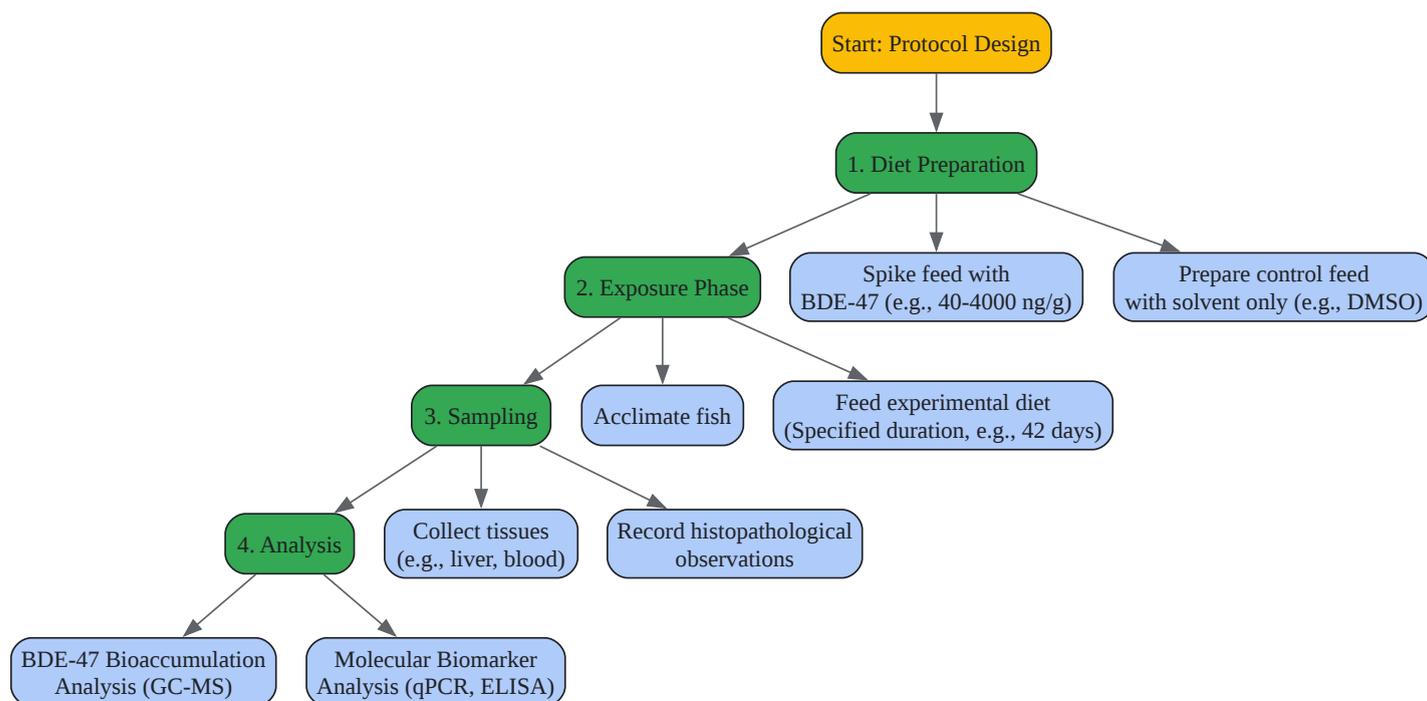
Table 2: Quantified Toxic Effects and Biomarkers

After exposure, the following endpoints have been measured to assess toxicity.

Effect Category	Measured Biomarkers / Observations	Relevant Species
Oxidative Stress	↑ ROS; ↑ SOD, GSH, CAT, GST activity; altered transcription of <i>Keap1</i> , <i>Nrf2</i> , <i>HO-1</i>	Common Carp [2]
Apoptosis	↑ <i>Bax</i> , <i>Casp3</i> , <i>Casp9</i> ; ↓ <i>Bcl2</i>	Common Carp [2], Mice [5]
Hepatotoxicity & Lipid Metabolism	Vacuolation, fat deposition; ↑ blood triglycerides/glucose; altered <i>acc</i> , <i>fas</i> , <i>srebp</i> gene expression	Common Carp [1]
Immune Function	Altered expression of <i>il-1β</i> , <i>tnf-α</i> , <i>il-10</i> , <i>tgf-β1</i> ; reduced survival after pathogen challenge	Common Carp [1], Fathead Minnow [4]
Endocrine Disruption	Disruption of thyroid hormone homeostasis; effects on steroid hormone biosynthesis (e.g., <i>11bhsd</i> , <i>hsd3b</i>)	Common Carp [1], Fathead Minnow [4]

Experimental Workflow for Dietary Exposure

The following diagram outlines the general workflow for a dietary exposure study based on the protocols identified, which you can adapt for grouper:



[Click to download full resolution via product page](#)

Application Notes for Researcher

- **Protocol Adaptation for Grouper:** While a direct gavage protocol is not available, the well-established dietary method is a viable alternative. To adapt it for orange-spotted grouper, use the concentrations from the carp studies (e.g., 40 ng/g and 4000 ng/g) as a starting point, as this species is also a bottom-dwelling fish.
- **Critical Experimental Controls:** The literature emphasizes the importance of including a **solvent-control group** (e.g., feed treated with DMSO) alongside the blank control to confirm that any observed effects are due to BDE-47 and not the carrier solvent [1].

- **Mechanistic Insights for Grouper:** Although BDE-47 exposure data for *Epinephelus coioides* is lacking, one study on this species investigated the role of the **SNX5** protein during viral infection [6]. If your research involves infectious agents, this could be a relevant molecular pathway to investigate in conjunction with BDE-47's immunosuppressive effects [4].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Tetrabromodiphenyl Ether (BDE-47) Causes Inflammation in ... [pmc.ncbi.nlm.nih.gov]
2. tetrabromodiphenyl ether (BDE-47) induces oxidative ... [pubmed.ncbi.nlm.nih.gov]
3. tetrabromodiphenyl ether (BDE-47) on medaka fish ... [pubmed.ncbi.nlm.nih.gov]
4. Embryo-larval BDE-47 exposure causes decreased ... [pubmed.ncbi.nlm.nih.gov]
5. The brominated flame retardant BDE-47 causes oxidative ... [pubmed.ncbi.nlm.nih.gov]
6. Characterization of SNX5 in Orange-Spotted Grouper ... [mdpi.com]

To cite this document: Smolecule. [BDE-47 exposure gavage protocol *Epinephelus coioides*].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b567853#bde-47-exposure-gavage-protocol-epinephelus-coioides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com